

(4-Bromo-3-fluorophenyl)hydrazine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name:	(4-Bromo-3-fluorophenyl)hydrazine
Cat. No.:	B1280831

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling protocols for **(4-bromo-3-fluorophenyl)hydrazine**. Due to the limited specific toxicological data for this compound, this guide synthesizes information from safety data sheets for the compound and its hydrochloride salt, as well as from closely related halogenated phenylhydrazines and the parent compound, phenylhydrazine. This information is intended to empower laboratory personnel with the knowledge to handle this chemical safely.

Hazard Identification and Classification

(4-Bromo-3-fluorophenyl)hydrazine is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.^[1] Based on available data for the compound and its analogs, the following hazard statements apply.^[2]

GHS Hazard Statements:

- H302: Harmful if swallowed.^[2]
- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.^[2]

Some sources for closely related brominated phenylhydrazines also indicate more severe hazards, such as "Causes severe skin burns and eye damage".^{[3][4]} Given the reactivity of the hydrazine moiety, it is prudent to handle this compound with a high degree of caution.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **(4-bromo-3-fluorophenyl)hydrazine** and its hydrochloride salt is presented in the table below.

Property	(4-Bromo-3-fluorophenyl)hydrazine	(4-Bromo-3-fluorophenyl)hydrazine hydrochloride
CAS Number	227015-68-1 ^[2]	865705-44-8 ^[5]
Molecular Formula	C ₆ H ₆ BrFN ₂	C ₆ H ₇ BrClFN ₂ ^[5]
Molecular Weight	205.03 g/mol	241.49 g/mol ^[5]
Appearance	Not specified (likely a solid)	Not specified (likely a solid)
Solubility	The hydrochloride salt form is noted to have enhanced water solubility. ^[5]	The hydrochloride salt form is noted to have enhanced water solubility. ^[5]

Personal Protective Equipment (PPE)

Due to the hazardous nature of **(4-bromo-3-fluorophenyl)hydrazine**, the use of appropriate personal protective equipment is mandatory to prevent exposure.

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield are required.[6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat are necessary.[7] For tasks with a higher risk of splashing, a chemical-resistant apron or suit should be considered.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4] If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be worn.

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical for minimizing risks.

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood.[4]
- Avoid generating dust.[4]
- Ground all equipment when transferring the substance to prevent static discharge.
- Avoid contact with skin, eyes, and clothing.[8]
- Wash hands thoroughly after handling.[9]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[8]
- Some sources recommend storage at 2-8°C under an inert atmosphere.
- Keep away from incompatible materials such as strong oxidizing agents and bases.[4]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. [10] Seek immediate medical attention. [10]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. [10] Seek immediate medical attention. [10]
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. [10] Seek immediate medical attention. [10]
Ingestion	Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water. [8] [11] Seek immediate medical attention. [8] [11]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. [9] Avoid creating dust. [9] For large spills, contact your institution's environmental health and safety department.

Toxicological Information

Specific quantitative toxicological data for **(4-bromo-3-fluorophenyl)hydrazine** is not readily available. However, the toxicity of the parent compound, hydrazine, and other phenylhydrazines is well-documented. Hydrazines are known to be toxic to the liver and central nervous system.[\[12\]](#) They can also cause skin sensitization and are considered potential carcinogens.[\[12\]](#)

Experimental Protocols

General Handling Protocol:

- Preparation: Before handling, ensure that the chemical fume hood is functioning correctly and that all necessary PPE is readily available. Have an emergency plan in place.
- Weighing: If weighing the solid, do so in a fume hood on a tared weigh boat. Minimize the creation of dust.
- Transfer: Use a spatula to transfer the solid. If transferring to a solution, add the solid slowly to the solvent.
- Cleaning: Decontaminate all surfaces and equipment after use. A solution of sodium hypochlorite can be used for the decontamination of hydrazine-contaminated surfaces, but this reaction can generate carcinogenic byproducts and should be handled with care.
- Waste Disposal: Dispose of all waste, including contaminated PPE, in a designated hazardous waste container in accordance with local, state, and federal regulations.

Decontamination Protocol for Glassware:

- Rinse the glassware with a suitable solvent to remove the bulk of the material.
- Wash with soap and water.
- A final rinse with a solution capable of neutralizing residual hydrazine, such as a dilute solution of an oxidizing agent like sodium hypochlorite, can be considered, followed by thorough rinsing with water. All rinsates should be collected as hazardous waste.

Visualizations

Figure 1. Risk Assessment and Control Workflow

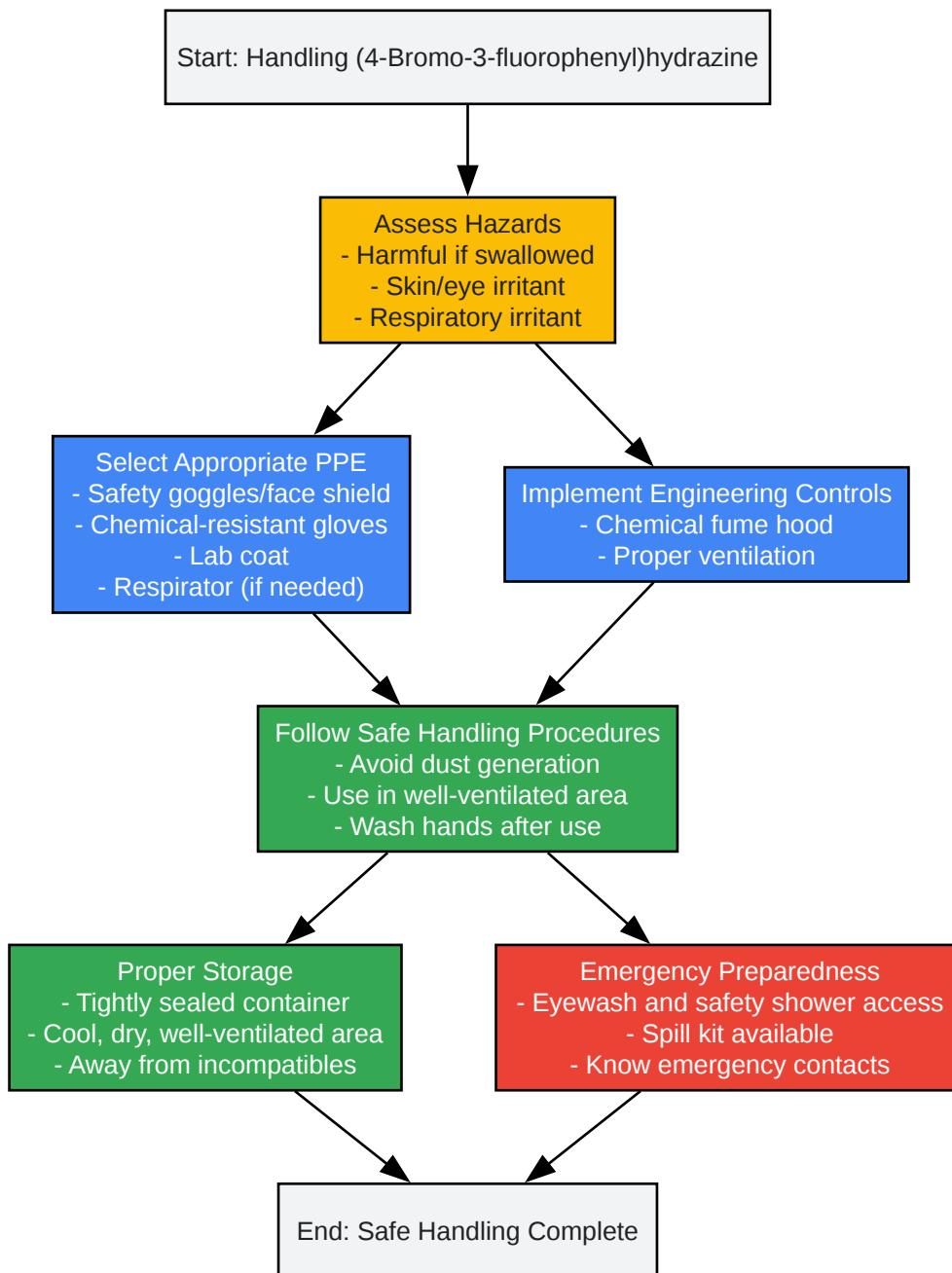
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Figure 1. Risk Assessment and Control Workflow

Figure 2. Potential Toxicity Pathway of Hydrazine Derivatives

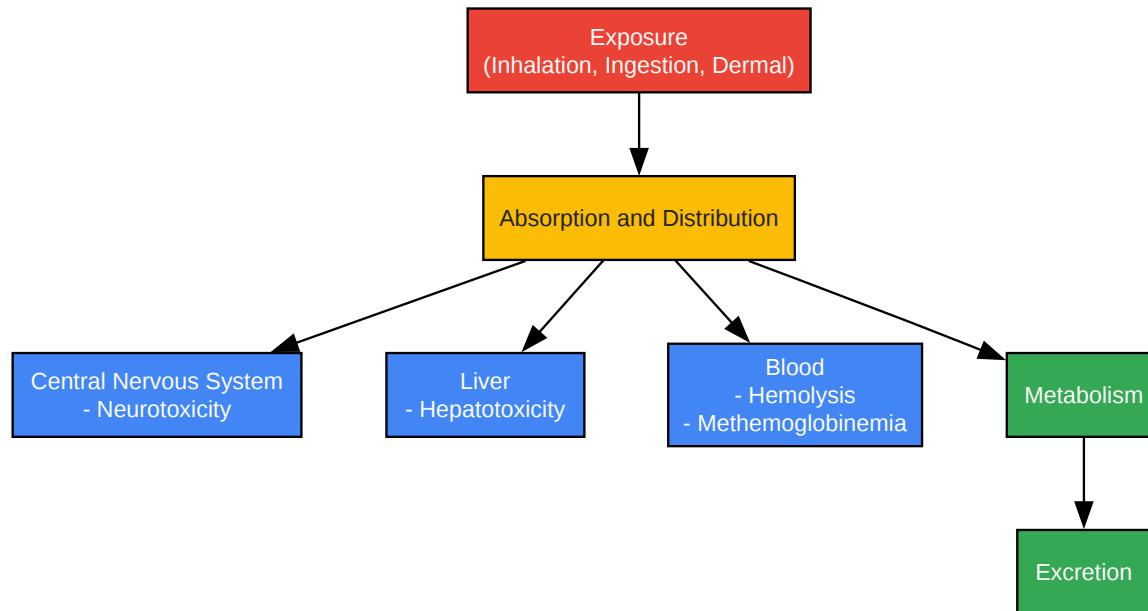
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Figure 2. Potential Toxicity Pathway of Hydrazine Derivatives

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment conducted by qualified professionals. Always consult the most up-to-date Safety Data Sheet (SDS) for **(4-bromo-3-fluorophenyl)hydrazine** before use and follow all institutional safety guidelines.

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